

4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride handling and safety precautions

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Compound of Interest

Compound Name: 4-(2-Methyl-4-nitro-phenoxy)-
piperidine hydrochloride

Cat. No.: B159617

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Technical Support Center: 4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the immediate first aid measures in case of exposure to 4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride?

A1: Prompt action is crucial. Depending on the route of exposure, follow these steps:

- **Inhalation:** Move the affected person to fresh air. If they experience difficulty breathing, provide oxygen. If breathing stops, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled. Seek immediate medical attention.^[1]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water. Consult a doctor.^[1]
- **Eye Contact:** Rinse the eyes with pure water for at least 15 minutes. It is important to consult a doctor following this.^[1]

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an individual who is unconscious. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure personal safety, it is mandatory to use the following PPE:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield. Ensure eye protection is tested and approved under government standards like NIOSH (US) or EN 166 (EU).
- Hand Protection: Handle with gloves that have been inspected prior to use. Use a proper glove removal technique to avoid skin contact.
- Body Protection: Wear a complete suit that protects against chemicals. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.
- Respiratory Protection: If a risk assessment indicates that air-purifying respirators are necessary, use a full-face supplied-air respirator.

Q3: How should I handle spills of **4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride**?

A3: In the event of a spill, follow these procedures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation and breathing in vapors, mist, or gas.[\[1\]](#)
- Wear appropriate personal protective equipment as outlined in Q2.
- For dry spills, sweep up and shovel the material. Place it in a suitable, closed container for disposal without creating dust.
- Prevent the substance from entering drains.

Q4: What are the proper storage conditions for this compound?

A4: Store the compound in a tightly closed container in a dry and well-ventilated place. Keep it away from heat and sources of ignition. It should be stored in a locked-up area or one that is only accessible to qualified or authorized personnel.^[2]

Q5: What should I do in case of a fire involving this substance?

A5: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish the fire.^[1]

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Quantitative Data Summary

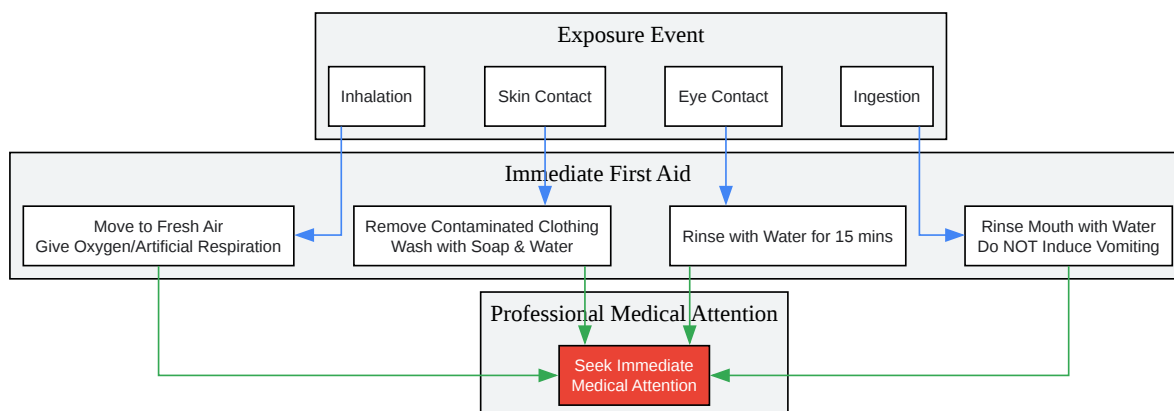
Specific quantitative toxicity data for **4-(2-Methyl-4-nitro-phenoxy)-piperidine hydrochloride** is not readily available. The table below provides data for related piperidine compounds to give an indication of the potential hazards.

Compound	CAS No.	Molecular Formula	Molecular Weight	Hazard Statements
Piperidine	110-89-4	C ₅ H ₁₁ N	85.15 g/mol	Highly flammable liquid and vapor, Toxic if swallowed, Toxic in contact with skin, Fatal if inhaled, Causes severe skin burns and eye damage.[3]
Piperidine hydrochloride	6091-44-7	C ₅ H ₁₁ N · HCl	121.61 g/mol	Toxic if swallowed.[4]
4-Methylpiperidine	626-58-4	C ₆ H ₁₃ N	99.17 g/mol	Highly flammable liquid and vapor, Causes severe skin burns and eye damage.[2]

Experimental Protocols & Workflows

Incident Response Workflow

The following diagram outlines the general workflow for responding to an accidental exposure in a laboratory setting.

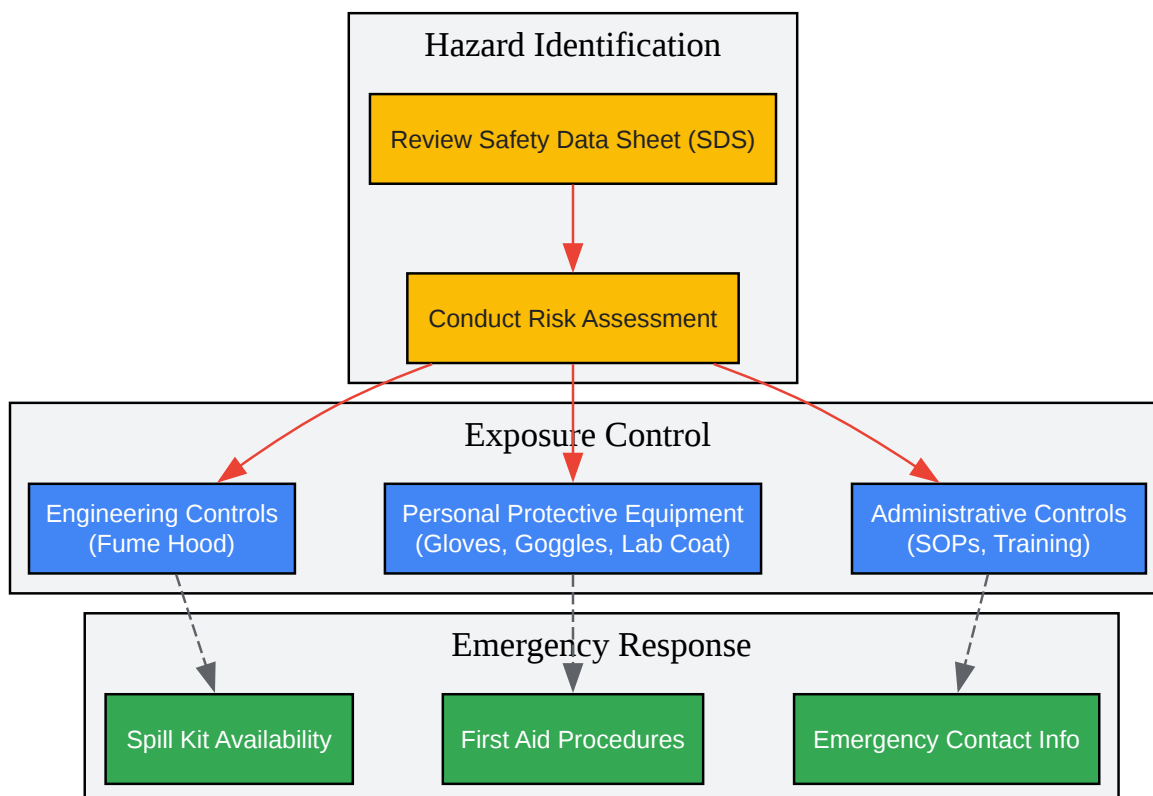


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Caption: Workflow for responding to accidental exposure.

Hazard Mitigation Logic

This diagram illustrates the logical relationship between identifying hazards, implementing controls, and planning for emergencies.



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